

# Application Note: Demonstrating PZ703b Target Engagement with BCL-2 using Co-Immunoprecipitation

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## Compound of Interest

Compound Name: PZ703b

Cat. No.: B10831864

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## Introduction

**PZ703b** is a novel Proteolysis Targeting Chimera (PROTAC) that demonstrates a unique dual mechanism of action against anti-apoptotic BCL-2 family proteins. It potently induces the degradation of BCL-XL and simultaneously inhibits BCL-2.[1][2] This dual functionality makes **PZ703b** a promising therapeutic candidate for cancers dependent on either or both of these survival proteins.[1][2] Unlike its effect on BCL-XL, **PZ703b** does not degrade BCL-2. Instead, it facilitates the formation of a stable ternary complex between BCL-2, **PZ703b**, and the Von Hippel-Lindau (VHL) E3 ubiquitin ligase complex.[1][3] This complex formation is key to its inhibitory effect on BCL-2.

This application note provides a detailed protocol for a co-immunoprecipitation (co-IP) assay to demonstrate the target engagement of **PZ703b** with BCL-2 and the formation of the BCL-2:**PZ703b**:VHL ternary complex in cancer cells. This assay is a critical tool for confirming the mechanism of action and for screening similar PROTAC molecules.

## Principle of the Assay

Co-immunoprecipitation is a powerful technique used to study protein-protein interactions. In this assay, an antibody specific to a "bait" protein (in this case, BCL-2) is used to pull down the

entire protein complex from a cell lysate. The presence of "prey" proteins (VHL and associated complex members) in the immunoprecipitated sample, specifically in the presence of **PZ703b**, confirms the formation of the drug-induced protein complex.

## Materials and Reagents

Material/Reagent	Supplier (Example)	Catalog Number (Example)
PZ703b	MedChemExpress	HY-115718
MOLT-4 cells (or other relevant cancer cell line)	ATCC	CRL-1582
RPMI-1640 Medium	Gibco	11875093
Fetal Bovine Serum (FBS)	Gibco	26140079
Penicillin-Streptomycin	Gibco	15140122
Protease Inhibitor Cocktail	Roche	11836170001
Phosphatase Inhibitor Cocktail	Roche	4906845001
MG-132 (Proteasome Inhibitor)	Selleck Chemicals	S2619
Anti-BCL-2 Antibody (for IP)	Cell Signaling Technology	15071
Anti-VHL Antibody (for Western Blot)	Cell Signaling Technology	68547
Anti-Cullin-2 Antibody (for Western Blot)	Cell Signaling Technology	76534
Anti-Elongin B Antibody (for Western Blot)	Cell Signaling Technology	14713
Normal Rabbit IgG (Isotype Control)	Cell Signaling Technology	2729
Protein A/G Magnetic Beads	Thermo Fisher Scientific	88802
Co-IP Lysis/Wash Buffer	Thermo Fisher Scientific	87787
SDS-PAGE Gels	Bio-Rad	4561096
PVDF Membranes	Bio-Rad	1620177
ECL Western Blotting Substrate	Thermo Fisher Scientific	32106

## Experimental Protocols

### Cell Culture and Treatment

- Culture MOLT-4 cells in RPMI-1640 medium supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO<sub>2</sub> incubator.
- Seed cells at a density of  $1 \times 10^6$  cells/mL.
- Treat cells with the desired concentration of **PZ703b** (e.g., 100 nM) or DMSO (vehicle control) for 4-6 hours.
- To stabilize the ternary complex and prevent degradation of ubiquitinated proteins, pre-treat a subset of cells with 10  $\mu$ M MG-132 for 2 hours before adding **PZ703b**.

### Preparation of Cell Lysates

- Harvest cells by centrifugation at 500 x g for 5 minutes at 4°C.
- Wash the cell pellet once with ice-cold PBS.
- Lyse the cells in ice-cold Co-IP Lysis/Wash Buffer supplemented with protease and phosphatase inhibitor cocktails.
- Incubate the lysate on ice for 30 minutes with occasional vortexing.
- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Transfer the supernatant to a new pre-chilled microcentrifuge tube. This is the whole-cell lysate (WCL).
- Determine the protein concentration of the WCL using a Bradford or BCA protein assay.

### Co-Immunoprecipitation

- Dilute the WCL to a final concentration of 1-2 mg/mL with Co-IP Lysis/Wash Buffer.
- Pre-clear the lysate by adding 20  $\mu$ L of Protein A/G magnetic beads per 1 mg of protein and incubating for 1 hour at 4°C on a rotator.

- Place the tubes on a magnetic rack and transfer the pre-cleared supernatant to a new tube.
- To 1 mg of pre-cleared lysate, add 2-5 µg of anti-BCL-2 antibody or Normal Rabbit IgG (isotype control).
- Incubate overnight at 4°C on a rotator.
- Add 30 µL of Protein A/G magnetic beads to each tube and incubate for 2-4 hours at 4°C on a rotator.
- Place the tubes on a magnetic rack and discard the supernatant.
- Wash the beads three times with 500 µL of Co-IP Lysis/Wash Buffer.
- After the final wash, remove all residual buffer.

## Elution and Sample Preparation for Western Blot

- Elute the protein complexes from the beads by adding 30 µL of 2X Laemmli sample buffer and boiling at 95-100°C for 10 minutes.
- Place the tubes on a magnetic rack and collect the supernatant containing the eluted proteins.

## Western Blot Analysis

- Load the eluted immunoprecipitated samples and a sample of the WCL (input control) onto an SDS-PAGE gel.
- Perform electrophoresis to separate the proteins by size.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against BCL-2, VHL, Cullin-2, and Elongin B overnight at 4°C.

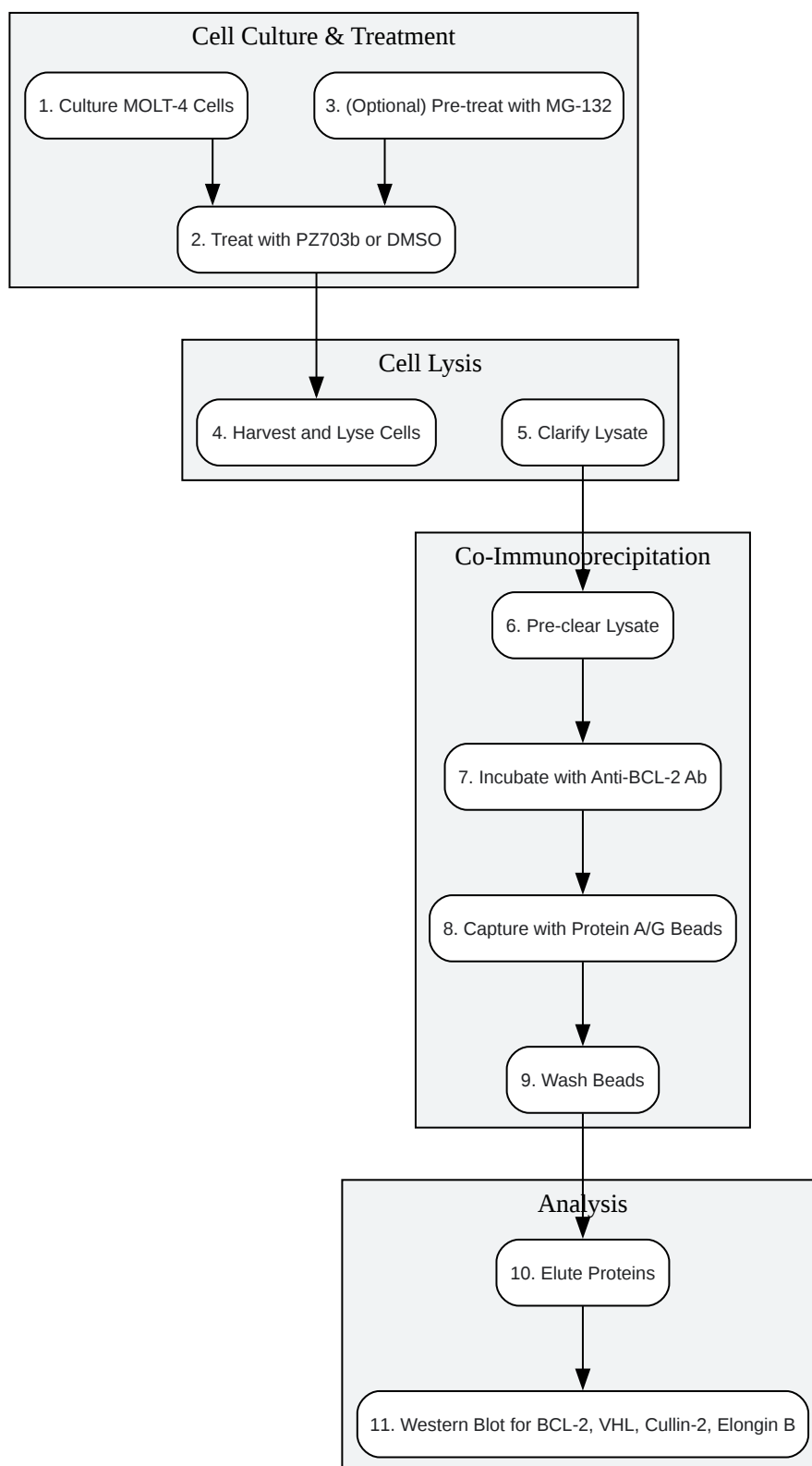
- Wash the membrane three times with TBST.
- Incubate the membrane with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Visualize the protein bands using an ECL Western Blotting Substrate and an imaging system.

## Data Presentation

Table 1: Expected Results from Co-Immunoprecipitation/Western Blot Analysis

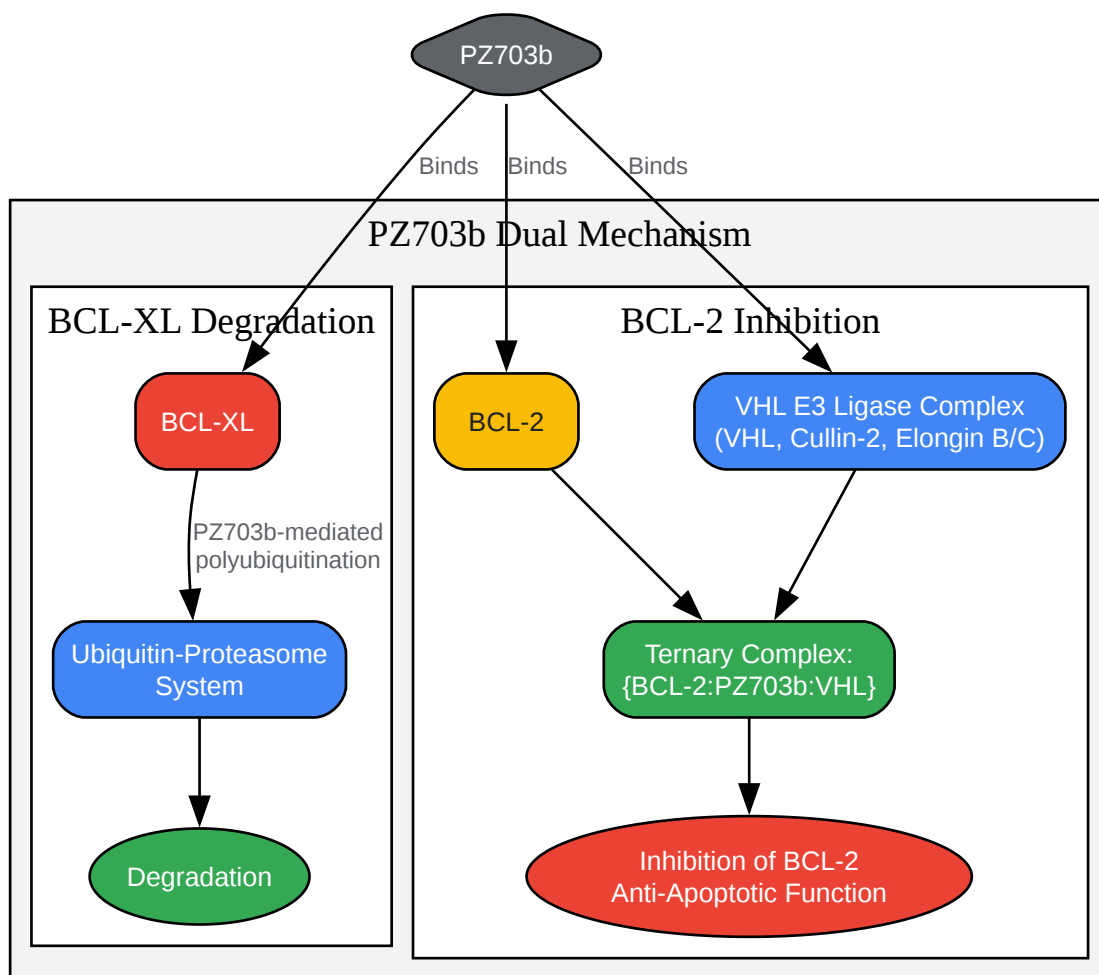
Treatment	IP Antibody	Proteins Detected in IP Eluate	Interpretation
DMSO	Anti-BCL-2	BCL-2	No PZ703b-induced complex formation.
PZ703b	Anti-BCL-2	BCL-2, VHL, Cullin-2, Elongin B	PZ703b induces the formation of the BCL-2:VHL ternary complex.
PZ703b + MG-132	Anti-BCL-2	BCL-2, VHL, Cullin-2, Elongin B (potentially stronger signals)	Proteasome inhibition stabilizes the ternary complex.
PZ703b	Normal Rabbit IgG	None	Demonstrates antibody specificity.

## Visualizations



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Caption: Workflow for **PZ703b** Co-Immunoprecipitation Assay.



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## References

- 1. Discovery of a Novel BCL-XL PROTAC Degradator with Enhanced BCL-2 Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of a Novel BCL-XL PROTAC Degradator with Enhanced BCL-2 Inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]



- 3. Discovery of a BCL-XL/BCL-2 dual function PROTAC - American Chemical Society [acs.digitellinc.com]
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